

Ganoderenic Acid H: A Comprehensive Technical Guide for Anticancer Research

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Compound of Interest

Compound Name: *Ganoderenic Acid H*

Cat. No.: *B3026992*

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Introduction

Ganoderenic Acid H, a lanostane-type triterpenoid isolated from the medicinal mushroom *Ganoderma lucidum*, has emerged as a compound of significant interest in anticancer research. This technical guide provides a detailed overview of the existing literature on **Ganoderenic Acid H**, focusing on its mechanism of action, quantitative effects on cancer cells, and the experimental methodologies used to elucidate its properties. While research on this specific ganoderic acid is not as extensive as for some of its analogues, existing studies highlight its potential as a therapeutic agent, particularly in the context of invasive breast cancer.

Anticancer Activity of Ganoderenic Acid H

Ganoderenic Acid H has been demonstrated to suppress the growth and invasive behavior of highly invasive human breast cancer cells, specifically the MDA-MB-231 cell line. Its multifaceted anti-tumor activity encompasses the inhibition of cell proliferation, colony formation, and the key processes of metastasis, namely cell adhesion, migration, and invasion.

Quantitative Data

While the available literature robustly demonstrates a concentration-dependent inhibitory effect of **Ganoderenic Acid H** on various aspects of cancer cell progression, specific IC₅₀ values are

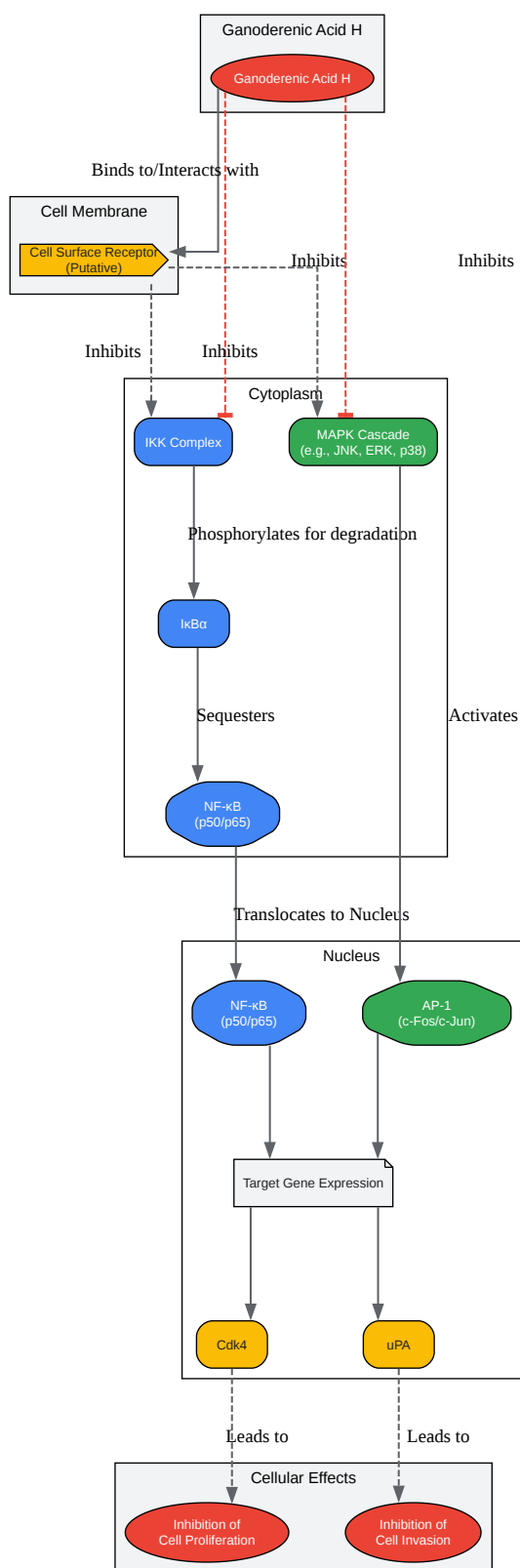
not consistently reported across studies. The primary research available indicates that **Ganoderenic Acid H** exerts its effects in a concentration range of 0 to 0.5 mM. For the purpose of this guide, the quantitative effects are summarized from the available graphical data and textual descriptions in the cited literature.

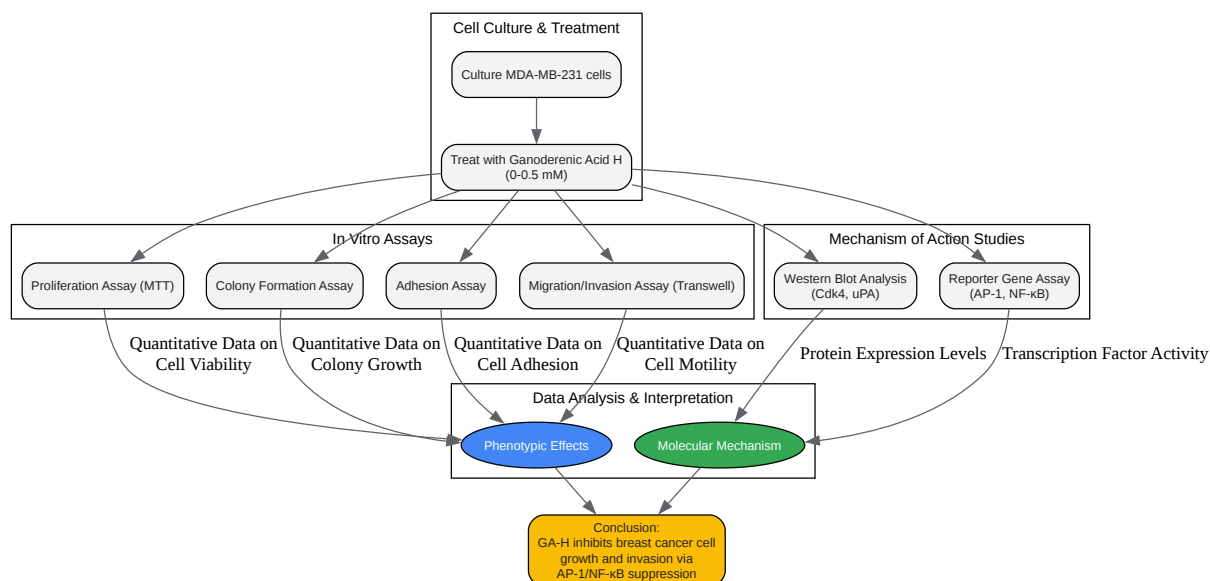
Cell Line	Assay	Treatment Concentration (mM)	Observed Effect	Reference
MDA-MB-231	Cell Proliferation	0 - 0.5	Concentration-dependent decrease in cell number	
MDA-MB-231	Colony Formation	0 - 0.5	Concentration-dependent reduction in colony formation	
MDA-MB-231	Cell Adhesion	0 - 0.5	Concentration-dependent inhibition of adhesion to vitronectin	
MDA-MB-231	Cell Migration	0 - 0.5	Concentration-dependent inhibition of cell migration	
MDA-MB-231	Cell Invasion	0 - 0.5	Concentration-dependent inhibition of cell invasion	

Mechanism of Action: Modulation of AP-1 and NF-κB Signaling Pathways

The primary mechanism of action attributed to **Ganoderenic Acid H** is the inhibition of the transcription factors Activator Protein-1 (AP-1) and Nuclear Factor-kappaB (NF-κB). These transcription factors are crucial regulators of genes involved in cell proliferation, survival, and invasion. By suppressing the activity of AP-1 and NF-κB, **Ganoderenic Acid H** leads to the downregulation of their target genes, including Cyclin-Dependent Kinase 4 (Cdk4) and urokinase-type Plasminogen Activator (uPA). The inhibition of Cdk4 contributes to the suppression of cell proliferation, while the reduction in uPA secretion impairs the invasive potential of cancer cells.

Signaling Pathway Diagrams





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- To cite this document: BenchChem. [Ganoderenic Acid H: A Comprehensive Technical Guide for Anticancer Research]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3026992#ganoderenic-acid-h-literature-review-for-anticancer-research\]](https://www.benchchem.com/product/b3026992#ganoderenic-acid-h-literature-review-for-anticancer-research)

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